large-scale peptide synthesis using Z-Asp-OMe DCHA

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Compound of Interest

Compound Name:	*Z-Asp-OMe DCHA*
CAS No.:	*19720-12-8*
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An In-Depth Guide to the Application of Z-Asp(OMe)-OH·DCHA in Large-Scale Peptide Synthesis

Authored by a Senior Application Scientist

This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals on the strategic use of N-α-Benzyloxycarbonyl-L-aspartic acid α-methyl ester dicyclohexylamine salt (Z-Asp(OMe)-OH·DCHA) for large-scale peptide synthesis. Moving beyond a simple recitation of steps, this guide delves into the causality behind experimental choices, ensuring a robust and reproducible methodology grounded in established chemical principles.

Foundational Principles: Why Z-Asp(OMe)-OH·DCHA is a Superior Building Block for Scale-Up

In the landscape of peptide manufacturing, the choice of starting materials is paramount to ensuring process efficiency, purity, and scalability.[1] While Solid-Phase Peptide Synthesis (SPPS) is a dominant methodology for research-scale and the synthesis of long peptides,

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solution-phase synthesis remains highly relevant and often preferred for the large-scale production of shorter peptides and peptide fragments due to factors like cost-efficiency and the ability to purify intermediates.[2][3]

The subject of this guide, Z-Asp(OMe)-OH·DCHA, is an exemplary reagent for such applications. Let's dissect its components to understand its utility:

- Z- (Benzyloxycarbonyl) Group: A well-established α-amino protecting group, it is stable under various coupling conditions and can be selectively removed via catalytic hydrogenation.[4] This stability prevents unwanted side reactions at the N-terminus.[5]

- -OMe (α-Methyl Ester): This group protects the α-carboxyl function of aspartic acid.[2] Crucially, this leaves the β-carboxyl group as the sole free carboxylic acid, directing the subsequent coupling reaction to the side chain, a key step in the synthesis of molecules like the artificial sweetener Aspartame.[6][7]

- DCHA (Dicyclohexylamine): This is the cornerstone of the reagent's suitability for large-scale work. DCHA is a strong organic base that forms a stable, crystalline salt with the Z-Asp(OMe)-OH molecule.[8] Many N-protected amino acids are oils or amorphous solids that are difficult to purify.[8] The formation of the DCHA salt facilitates purification through simple recrystallization, allowing for the removal of impurities and ensuring the starting material is of exceptionally high purity.[8] This is critical in large-scale synthesis where the accumulation of even minor impurities can drastically reduce the final product's yield and purity.

The use of this DCHA salt provides a tangible advantage: enhanced stability, simplified handling of a crystalline solid versus an oil, and, most importantly, a verifiable high-purity starting point for a multi-step synthesis.

Physicochemical Properties of Key Reagents

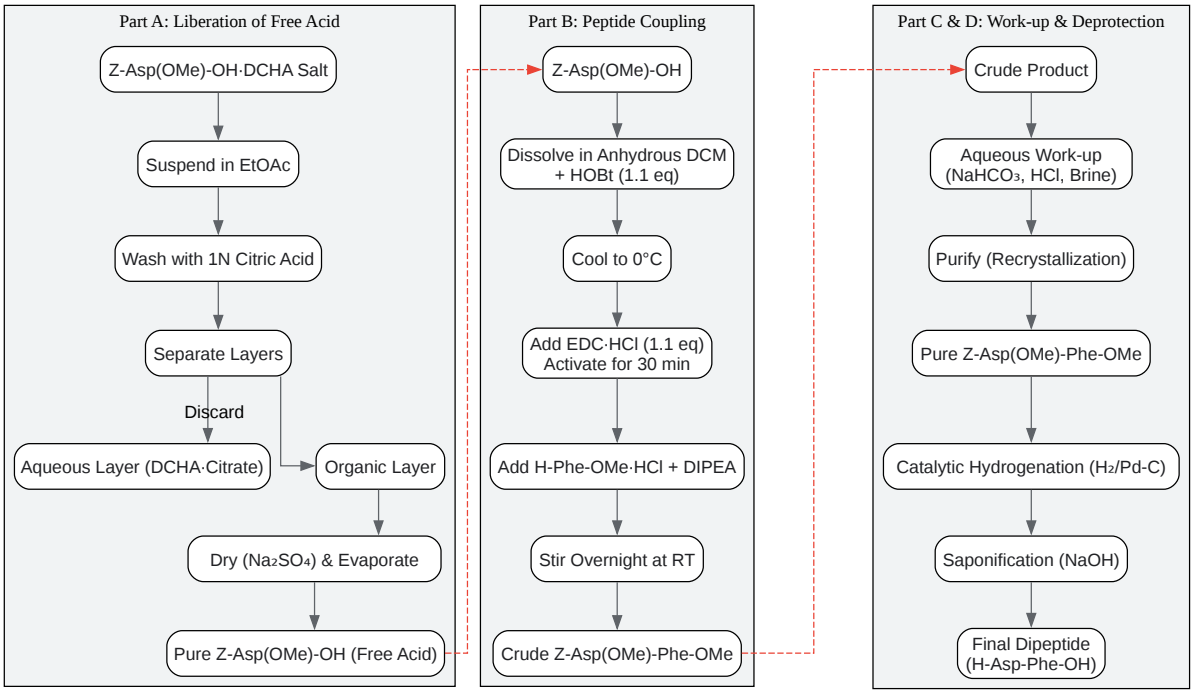
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Compound	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Solubility
Z-Asp(OMe)-OH·DCHA	476.6	White crystalline solid	~155-158	Soluble in methanol, sparingly soluble in ethyl acetate.
Dicyclohexylamine (DCHA)	181.32	Colorless to pale yellow liquid[9][10]	-0.1 to -5[9][10][11]	Sparingly soluble in water, soluble in organic solvents[9][11]
Z-Asp(OMe)-OH	295.28	Often an oil or low-melting solid	N/A	Soluble in ethyl acetate, DCM, DMF.
EDC·HCl	191.70	White crystalline solid	~118-120	Soluble in water, DCM, DMF.
HOBt	135.12	White to off-white crystalline solid	~155-158 (anhydrous)	Soluble in DMF, THF.

Core Application Workflow: Dipeptide Synthesis

The following protocols provide a self-validating system for the synthesis of a dipeptide, using the coupling of Z-Asp(OMe)-OH to a generic amino acid methyl ester (H-Phe-OMe is used as a classic example) as the central workflow.

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Caption: Overall workflow for large-scale dipeptide synthesis.

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Protocol 2.1: Liberation of Z-Asp(OMe)-OH from its DCHA Salt

Causality: The DCHA salt is unreactive in peptide coupling. The dicyclohexylamine cation must be removed to liberate the free β-carboxyl group, making it available for activation. This is achieved through a simple acid-base liquid-liquid extraction.

Methodology:

- Suspension: Suspend Z-Asp(OMe)-OH·DCHA (1.0 equivalent) in a suitable organic solvent like ethyl acetate (EtOAc) or dichloromethane (DCM). A typical starting concentration is 0.2-0.5 M.
- Acid Wash: Transfer the suspension to a separatory funnel and wash with a 1 M aqueous solution of a weak acid, such as citric acid or $KHSO_4$ (2-3 times). The acidic wash protonates the DCHA, forming a water-soluble salt that partitions into the aqueous phase.
    - Scientist's Note: Strong mineral acids like HCl can be used but carry a risk of partially cleaving the Z-group if contact time is prolonged. Citric acid is a safer, effective choice for scale-up.
- Brine Wash: Wash the organic layer with brine (saturated NaCl solution) to remove residual water and acid.
- Drying and Isolation: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield Z-Asp(OMe)-OH as a viscous oil or solid. The product should be used promptly in the next step.

Protocol 2.2: Large-Scale Peptide Coupling

Causality: This protocol utilizes the well-established carbodiimide activation method. N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC·HCl) is a water-soluble carbodiimide that activates the carboxylic acid. 1-Hydroxybenzotriazole (HOBt) is added as a crucial auxiliary nucleophile that forms an active ester intermediate. This strategy is field-proven to enhance coupling efficiency and, critically, suppress racemization.[2]

Materials:

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- Z-Asp(OMe)-OH (from Protocol 2.1, 1.0 eq)
- L-Phenylalanine methyl ester hydrochloride (H-Phe-OMe·HCl) (1.0-1.1 eq)
- EDC·HCl (1.1 eq)
- HOBt (1.1 eq)
- N,N-Diisopropylethylamine (DIPEA) or N-Methylmorpholine (NMM) (for neutralization of H-Phe-OMe·HCl)
- Anhydrous Dichloromethane (DCM) or N,N-Dimethylformamide (DMF)

Methodology:

- Reactant Preparation: In a separate flask, prepare a solution of H-Phe-OMe by dissolving H-Phe-OMe·HCl in anhydrous DCM and adding DIPEA (1.1 eq) at 0 °C. Stir for 15-20 minutes.
- Activation: In the main reaction vessel, dissolve Z-Asp(OMe)-OH (1.0 eq) and HOBt (1.1 eq) in anhydrous DCM.[2]
- Cool the solution to 0 °C in an ice-salt bath. This is critical to control the exothermic reaction and minimize the formation of undesirable side products, such as N-acylurea.
- Add EDC·HCl (1.1 eq) to the cooled solution and allow the activation to proceed for 30 minutes at 0 °C.[2]
- Coupling: Add the freshly prepared H-Phe-OMe solution from step 1 to the activated mixture.[2]
- Allow the reaction to warm slowly to room temperature and stir overnight to ensure completion.[2]
- Monitoring: Monitor the reaction's progress by Thin-Layer Chromatography (TLC). A typical mobile phase is a mixture of hexane and ethyl acetate. The disappearance of the starting acid is a key indicator of reaction completion.

Protocol 2.3: Work-up and Purification

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Causality: The work-up is designed to remove unreacted reagents and byproducts. The basic wash removes acidic components (unreacted Z-Asp(OMe)-OH, HOBt), the acidic wash removes basic components (DIPEA, residual EDC), and the brine wash removes water. For large-scale operations, recrystallization is often the most cost-effective and scalable purification method.

Methodology:

- Quenching and Dilution: Dilute the reaction mixture with additional DCM or EtOAc.
- Aqueous Washes:
  - Wash sequentially with 1 M $NaHCO_3$ solution (2x).
  - Wash with 1 M HCl or 10% citric acid solution (2x).
  - Wash with brine (1x).
- Isolation: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to obtain the crude dipeptide ester, Z-Asp(OMe)-Phe-OMe.
- Purification:
  - Recrystallization: The crude product can often be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes or methanol/water. This is the preferred method for large-scale purification.
  - Silica Gel Chromatography: If necessary, further purification can be achieved using column chromatography, though this is less economical at very large scales.

Protocol 2.4: Final Deprotection Steps

Causality: The final steps involve the orthogonal removal of the protecting groups to yield the free dipeptide. The Z-group is removed by hydrogenolysis, a clean reaction whose only byproduct is toluene. The methyl esters are removed by saponification (base-catalyzed hydrolysis).

Methodology:

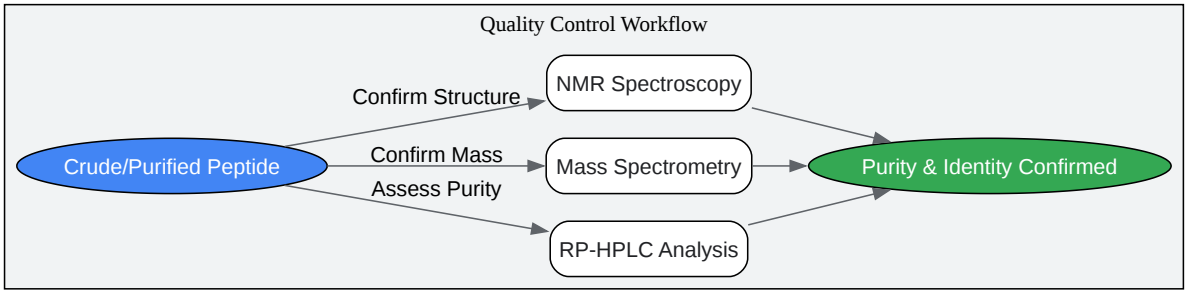
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- Z-Group Removal (Hydrogenolysis):
  - Dissolve the purified Z-Asp(OMe)-Phe-OMe in methanol (MeOH).
  - Add 10% Palladium on carbon (Pd/C) catalyst (typically 5-10% by weight).
  - Stir the mixture under a positive pressure of hydrogen gas (H_2) until TLC analysis indicates the complete consumption of the starting material.
  - Filter the mixture through a pad of Celite to remove the Pd/C catalyst and concentrate the filtrate to yield H-Asp(OMe)-Phe-OMe.
- Saponification of Methyl Esters:
  - Dissolve the resulting dipeptide ester in a mixture of methanol and water.[2]
  - Cool the solution to 0 °C and add a 1 M aqueous solution of NaOH (1.1 eq per ester group) dropwise.[2]
  - Stir the reaction at room temperature and monitor by TLC.[2]
  - Upon completion, carefully neutralize the mixture to pH 7 with 1 M HCl.[2]
  - Remove the methanol under reduced pressure. The resulting aqueous solution can be lyophilized to obtain the crude final dipeptide, H-Asp-Phe-OH.[2]

Quality Control and Analytical Methods

For any large-scale synthesis, robust analytical methods are non-negotiable for ensuring product quality and batch-to-batch consistency.

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Caption: Analytical workflow for peptide characterization.

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC (RP-HPLC) is the gold standard for assessing the purity of the final peptide.[12][13]
  - Typical Conditions:
    - Column: C18 stationary phase.
    - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
    - Mobile Phase B: 0.1% TFA in acetonitrile.
    - Detection: UV detector at 214-230 nm.[14]
- Mass Spectrometry (MS): Used to confirm the molecular weight of the intermediates and the final product, ensuring the correct sequence has been synthesized.
- Nuclear Magnetic Resonance (NMR): ^{1}H and ^{13}C NMR spectroscopy can be used to confirm the structure of the protected intermediates and the final peptide, providing detailed information about its chemical environment.

Troubleshooting and Scale-Up Considerations

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- Incomplete Coupling: If TLC indicates incomplete reaction, additional equivalents of EDC·HCl can be added. Ensure all reagents and solvents are anhydrous, as water will quench the activated intermediate.

- Side Reactions: The primary side reaction during activation is the formation of N-acylurea. Keeping the activation temperature at 0 °C and using HOBt minimizes this. Aspartimide formation can be an issue with aspartic acid, but the chosen protection strategy (Z- and OMe-) is generally robust against this under these conditions.

- Purification Challenges: If the product is difficult to crystallize, it may be due to impurities. An additional chromatographic step may be necessary. For large-scale work, optimizing the crystallization solvent system is key.

- Solvent Selection: While DCM is an excellent solvent for the reaction, its environmental and safety profile can be a concern at industrial scale. Alternative solvents like 2-MeTHF or ethyl acetate should be investigated during process development.

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